

Preparing GBR 12783 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: GBR 12783

Cat. No.: B10860778

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

GBR 12783 is a potent and selective dopamine reuptake inhibitor, making it a valuable tool in neuroscience research and drug discovery.[1][2][3] It specifically targets the dopamine transporter (DAT), blocking the reabsorption of dopamine from the synaptic cleft and thereby increasing the extracellular concentration of this neurotransmitter.[4] This targeted activity allows for the investigation of the dopaminergic system's role in various physiological and pathological processes, including addiction, neurodegenerative diseases, and psychiatric disorders. Proper preparation of **GBR 12783** stock solutions is critical to ensure experimental accuracy, reproducibility, and the validity of research findings. This document provides detailed protocols for the preparation, storage, and handling of **GBR 12783** stock solutions for both in vitro and in vivo applications.

GBR 12783 Chemical and Physical Properties

GBR 12783 is commonly supplied as a dihydrochloride salt, which influences its solubility and handling. The following table summarizes its key chemical and physical properties.

Property	Value	Reference
Chemical Name	1-[2-(Diphenylmethoxy)ethyl]-4-(3-phenyl-2-propenyl)piperazine dihydrochloride	[2]
Molecular Formula	C ₂₈ H ₃₂ N ₂ O·2HCl	[1][2]
Molecular Weight	485.49 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	≥98% (HPLC)	[2]
IC ₅₀ (for [³ H]dopamine uptake in rat striatal synaptosomes)	1.8 nM	[1][2]

Stock Solution Preparation: Solvents and Solubility

The choice of solvent is crucial for preparing a stable and effective **GBR 12783** stock solution. The dihydrochloride form of **GBR 12783** exhibits limited solubility in aqueous solutions but is readily soluble in organic solvents like Dimethyl Sulfoxide (DMSO).

Solvent	Maximum Concentration	Notes	Reference
DMSO	41.67 mg/mL (85.83 mM)	Ultrasonic agitation and warming to 60°C may be required for complete dissolution. Use newly opened, anhydrous DMSO to avoid hygroscopic effects on solubility.	[1]
Water	<4.86 mg/mL	Solubility in aqueous solutions like water or PBS is limited.	[5]

Experimental Protocols

Protocol for Preparing a 10 mM GBR 12783 Stock Solution in DMSO for In Vitro Assays

This protocol is suitable for preparing a high-concentration stock solution for use in cell-based assays, receptor binding studies, and other in vitro experiments.

Materials:

- **GBR 12783** dihydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Procedure:

- **Weighing the Compound:** In a chemical fume hood, carefully weigh the desired amount of **GBR 12783** dihydrochloride powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.85 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **GBR 12783** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 4.85 mg of compound.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Warming and Sonication (if necessary):** If the compound does not fully dissolve, warm the solution in a water bath or on a heating block at a temperature not exceeding 60°C for 5-10

minutes. Intermittent vortexing or sonication can aid in complete dissolution.

- Aliquotting and Storage: Once the **GBR 12783** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped microcentrifuge tubes to protect it from light.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Avoid repeated freeze-thaw cycles.

Protocol for Preparing GBR 12783 Working Solutions for In Vitro Experiments

Working solutions are typically prepared by diluting the high-concentration DMSO stock solution into an appropriate aqueous buffer or cell culture medium.

Procedure:

- Thawing the Stock Solution: Remove an aliquot of the frozen **GBR 12783** stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired experimental buffer (e.g., PBS, artificial cerebrospinal fluid) or cell culture medium to achieve the final working concentration.
- DMSO Concentration: Ensure that the final concentration of DMSO in the working solution is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity or off-target effects.
- Use Immediately: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

Protocol for Preparing GBR 12783 Formulation for In Vivo Studies

For in vivo administration, **GBR 12783** is often administered via intraperitoneal (i.p.) injection. The formulation must be biocompatible and ensure adequate solubility and stability of the compound.

Materials:

- **GBR 12783** dihydrochloride powder
- Sterile vehicle (e.g., saline, PBS, or a solution of DMSO and saline)
- Sterile vials
- Vortex mixer

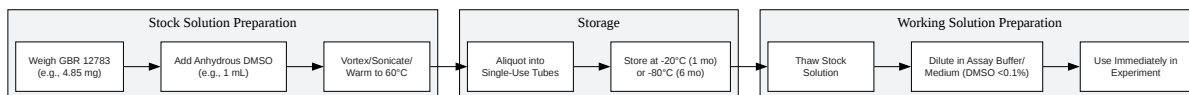
Example Formulation (for a 10 mg/kg dose in mice):

- Calculate the Required Amount: For a 25 g mouse, a 10 mg/kg dose requires 0.25 mg of **GBR 12783**.
- Prepare a Vehicle: A common vehicle for compounds with limited aqueous solubility is a co-solvent system. For example, a vehicle of 10% DMSO, 40% polyethylene glycol 400 (PEG400), and 50% saline can be prepared.
- Dissolve **GBR 12783**: First, dissolve the calculated amount of **GBR 12783** in the DMSO component of the vehicle.
- Add Co-solvents: Gradually add the PEG400 and then the saline to the DMSO solution while vortexing to ensure the compound remains in solution.
- Final Volume and Administration: Adjust the final volume to allow for the desired injection volume (e.g., 100 μ L). The final solution should be clear and free of precipitates. Administer the solution via the desired route (e.g., intraperitoneal injection).

Note: The optimal vehicle and formulation may vary depending on the specific experimental requirements and animal model. It is crucial to perform pilot studies to assess the tolerability and efficacy of the chosen formulation.

Visualization of Experimental Workflow and Signaling Pathway

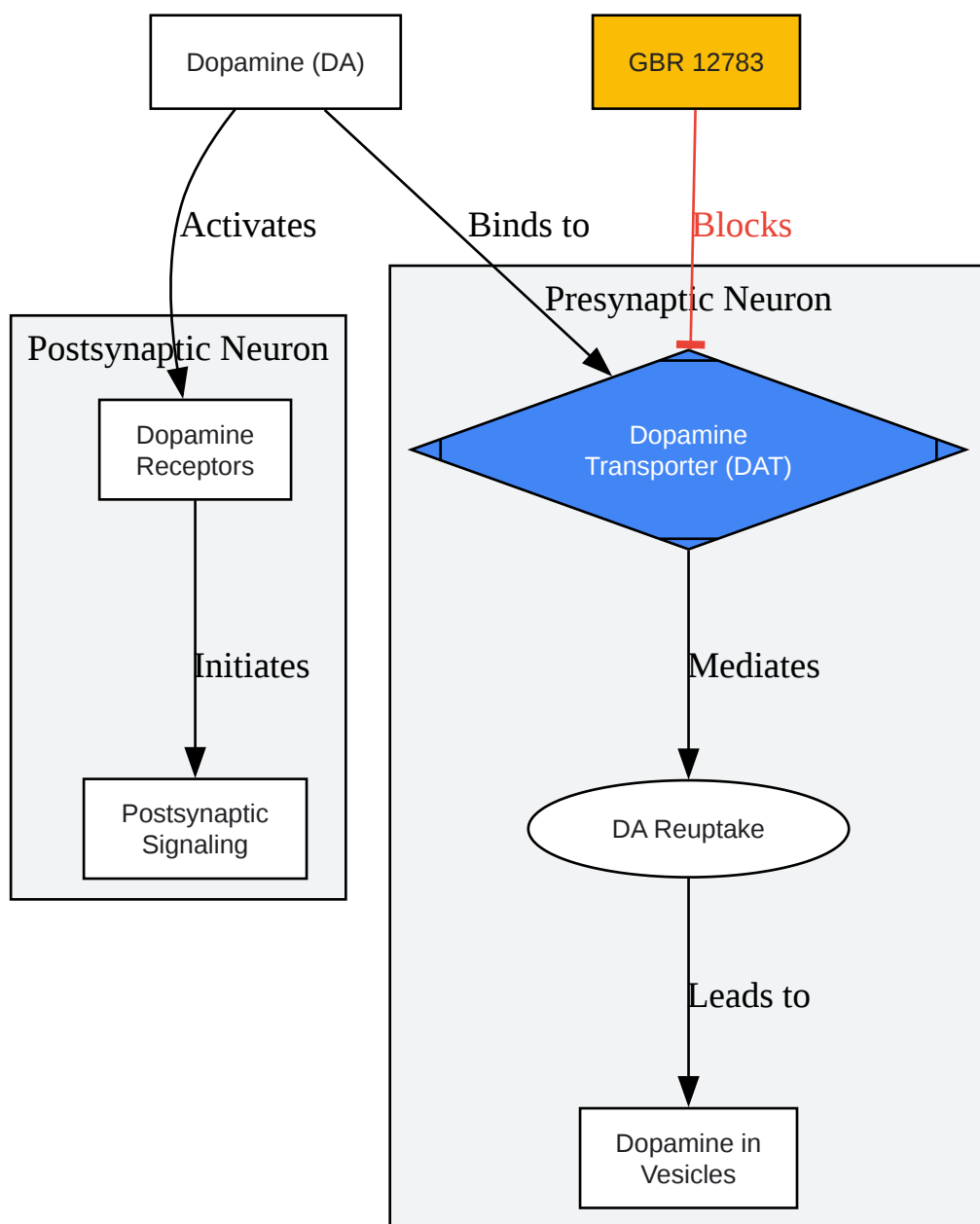
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **GBR 12783** stock and working solutions.

Signaling Pathway of Dopamine Transporter (DAT) Inhibition by **GBR 12783**



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Caption: **GBR 12783** blocks the dopamine transporter (DAT).

Stability and Storage Summary

Proper storage is essential to maintain the integrity and activity of **GBR 12783** stock solutions.

Solution Type	Solvent	Storage Temperature	Stability	Reference
Powder	-	-20°C	Up to 3 years	[1]
Stock Solution	DMSO	-20°C	Up to 1 month	[1]
Stock Solution	DMSO	-80°C	Up to 6 months	[1]

Key Recommendations:

- **Protect from Light:** **GBR 12783** is potentially light-sensitive. Store solutions in amber or foil-wrapped vials.
- **Avoid Freeze-Thaw Cycles:** Aliquot stock solutions into single-use volumes to prevent degradation from repeated temperature changes.
- **Use Anhydrous Solvents:** When using DMSO, ensure it is anhydrous to prevent hydrolysis of the compound and to maximize solubility.
- **Confirm Solubility:** Always visually inspect solutions to ensure the compound is fully dissolved before use. If precipitation occurs upon dilution in aqueous buffers, optimization of the protocol, such as using a different buffer or adjusting the pH, may be necessary.

By following these detailed application notes and protocols, researchers can confidently prepare **GBR 12783** solutions for their experiments, ensuring reliable and reproducible results in the study of the dopaminergic system.

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